

# Cinnamyl Alcohol-d5: A Technical Guide to Stability and Storage

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cinnamyl Alcohol-d5

Cat. No.: B12386666

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **Cinnamyl Alcohol-d5**. The information is curated for professionals in research and drug development who utilize deuterated compounds. While specific stability data for the d5 isotopologue is not extensively published, the following information, based on the properties of its non-deuterated analogue, Cinnamyl Alcohol, serves as a robust guideline. Deuteration is not expected to fundamentally alter the chemical stability profile but may influence the kinetics of degradation.

## Chemical and Physical Properties

A summary of the relevant physical and chemical properties of Cinnamyl Alcohol is presented below. These characteristics are fundamental to understanding its stability and handling requirements.

Property	Value
Chemical Formula	C <sub>9</sub> H <sub>5</sub> D <sub>5</sub> O
Molecular Weight	139.21 g/mol
Appearance	White crystalline solid or yellow oil if impure[1]
Melting Point	30 - 33 °C[2]
Boiling Point	250 °C[2]
Solubility	Sparingly soluble in water; soluble in most common organic solvents[1]
Flash Point	126 °C[1][3]

## Stability Profile

**Cinnamyl Alcohol-d5** is considered chemically stable under standard ambient conditions, such as at room temperature.[2] However, its stability is compromised by exposure to certain environmental factors.

### Key Factors Influencing Stability:

- **Oxygen (Air):** The primary degradation pathway for cinnamyl alcohol is aerobic oxidation.[4] It is known to oxidize rapidly upon exposure to air, a process that can be spontaneous.[4] This oxidation can lead to the formation of several byproducts.
- **Light:** Exposure to daylight can promote the oxidation of cinnamyl alcohol.[4]
- **Heat:** While stable at room temperature, intense heating can lead to the formation of explosive mixtures with air.[2] It is also noted that oxidation is accelerated on exposure to heat.[5]
- **Incompatible Materials:** Contact with strong oxidizing agents should be avoided as this can lead to vigorous reactions.[3][6]

## Degradation Pathways

The principal degradation mechanism for **Cinnamyl Alcohol-d5** is oxidation. The following diagram illustrates the plausible degradation pathways based on studies of the non-deuterated compound. The initial oxidation can occur at either the allylic alcohol or the alkene moiety.

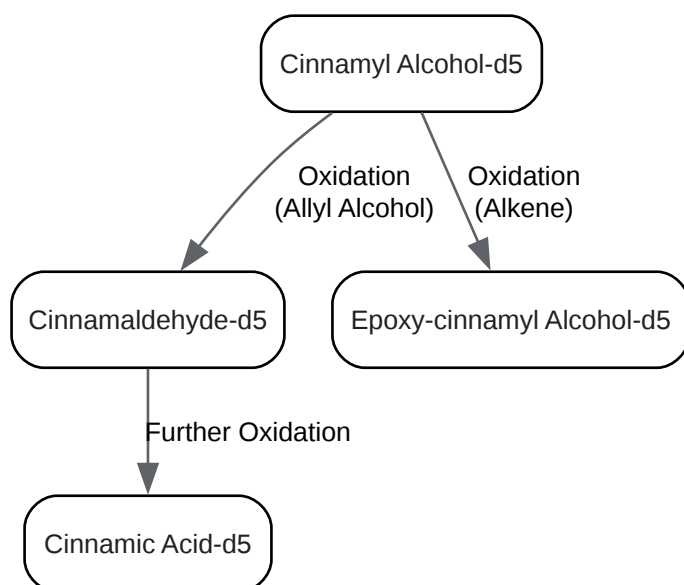


Figure 1: Proposed Degradation Pathways of Cinnamyl Alcohol-d5

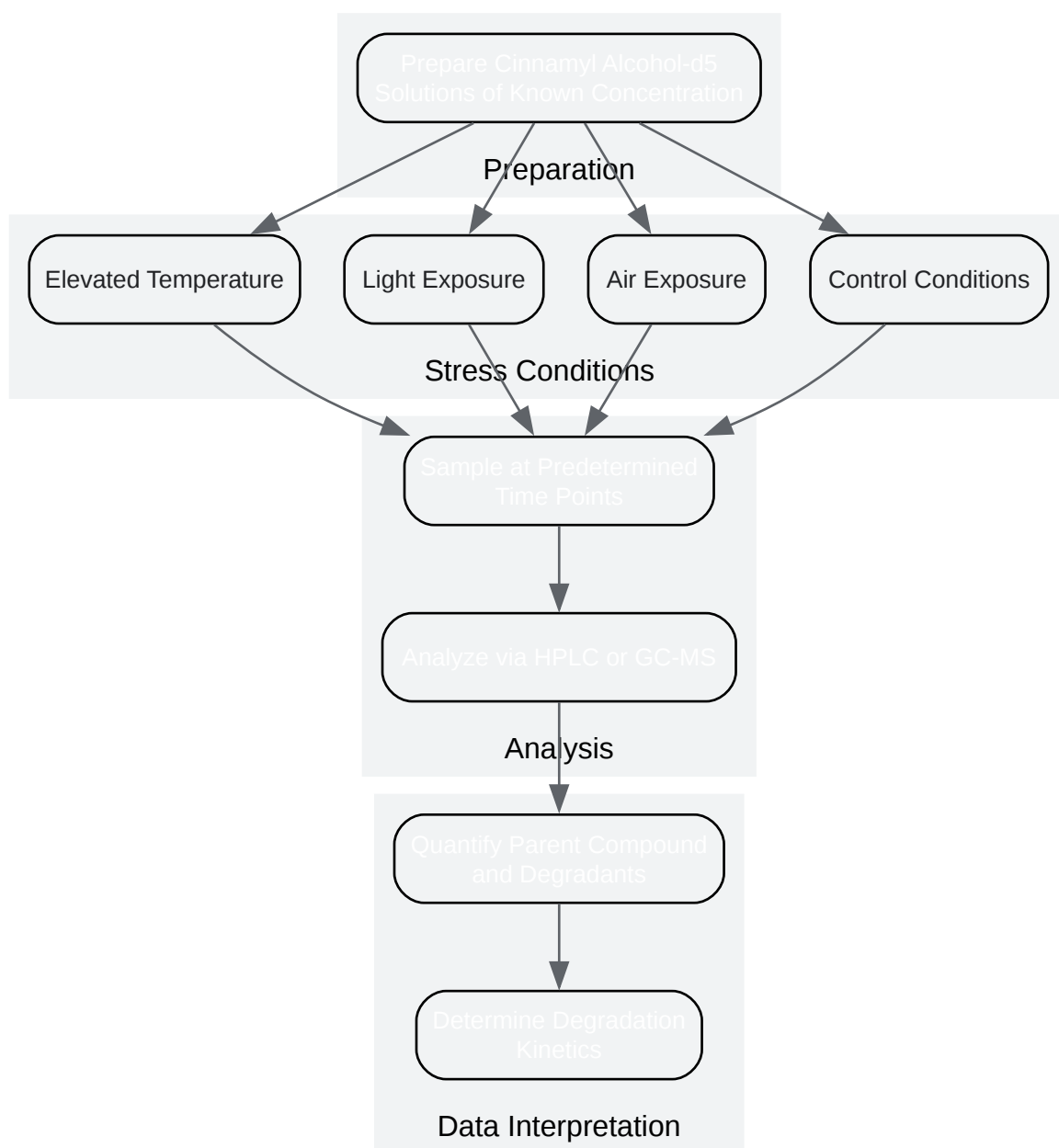


Figure 2: Experimental Workflow for Cinnamyl Alcohol-d5 Stability Testing

[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cinnamyl alcohol - Wikipedia [en.wikipedia.org]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. researchgate.net [researchgate.net]
- 5. Cinnamyl Alcohol | C<sub>9</sub>H<sub>10</sub>O | CID 5315892 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. sdfine.com [sdfine.com]
- To cite this document: BenchChem. [Cinnamyl Alcohol-d<sub>5</sub>: A Technical Guide to Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12386666#cinnamyl-alcohol-d5-stability-and-storage-conditions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)